

An In-depth Technical Guide to Mulberrofuran G and its Isomer, Isomulberrofuran G

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Compound of Interest

Compound Name: Mulberrofuran G

Cat. No.: B1244230

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Abstract

Mulberrofuran G and its isomer, **Isomulberrofuran G**, are Diels-Alder type adducts isolated from the root bark of *Morus alba* L. (white mulberry).^{[1][2]} These natural compounds have garnered significant scientific interest due to their diverse and potent biological activities. This technical guide provides a comprehensive overview of the chemical properties, isolation procedures, and multifaceted pharmacological effects of **Mulberrofuran G** and **Isomulberrofuran G**. It includes a compilation of quantitative data, detailed experimental methodologies for key biological assays, and visualizations of relevant pathways and workflows to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Properties

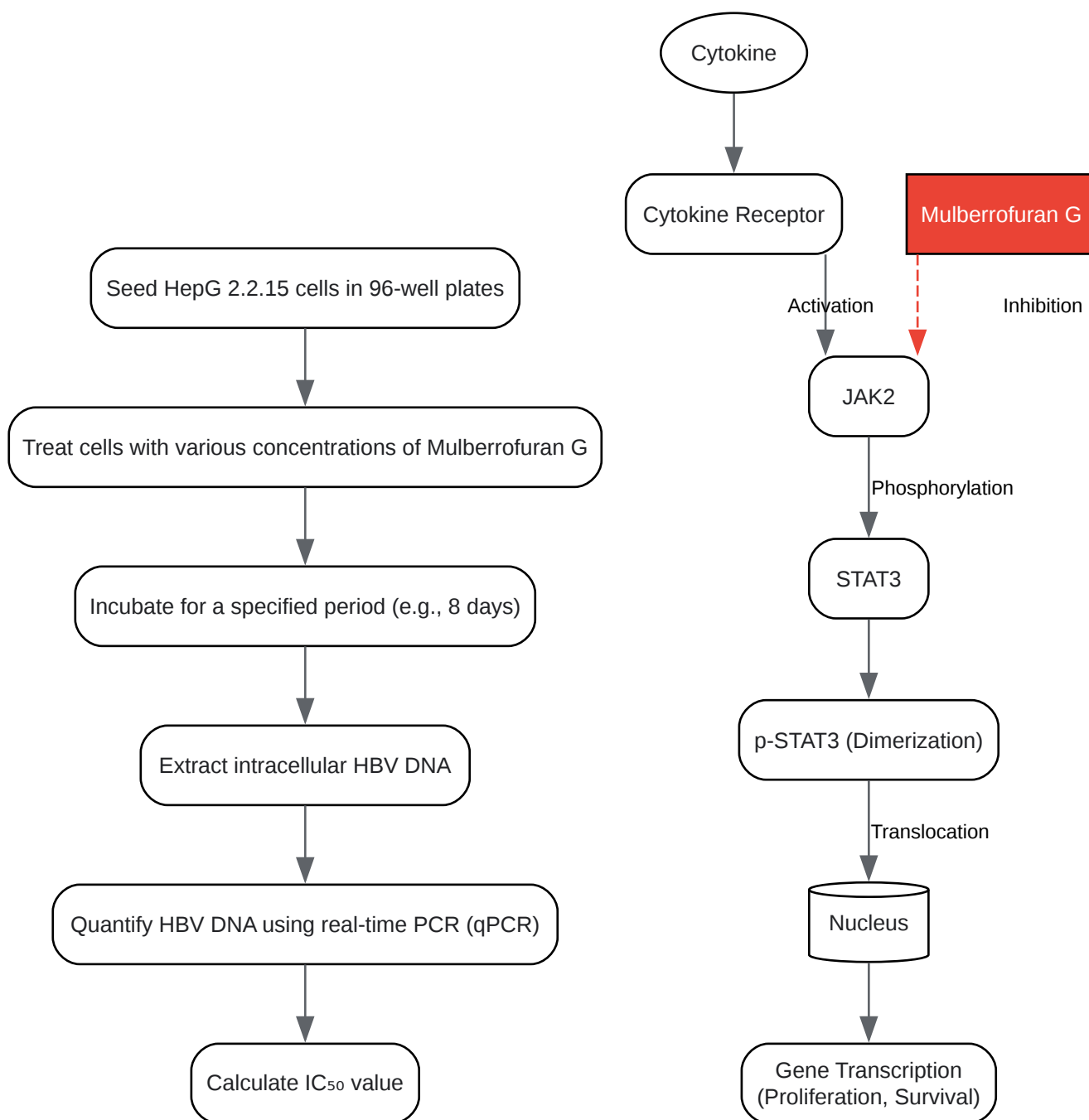
Mulberrofuran G and **Isomulberrofuran G** are isomeric Diels-Alder type adducts with the molecular formula $C_{34}H_{26}O_8$ and a molecular weight of 562.6 g/mol.^{[2][3]} They are classified as phenols and are soluble in solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.^[2]

Chemical Structure of **Mulberrofuran G**:

Caption: Chemical structure of **Mulberrofuran G**.

Isolation and Purification from *Morus alba*

Mulberrofuran G and **Isomulberrofuran G** are primarily isolated from the root bark of *Morus alba* L.[1][2] The general workflow for their isolation and purification involves solvent extraction followed by a series of chromatographic separations.



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